

# PYRROLIDINE-1-CARBOXIMIDAMIDE: Proper Disposal Procedures

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## Compound of Interest

Compound Name: *PYRROLIDINE-1-CARBOXIMIDAMIDE*

CAS No.: *1224710-97-7*

Cat. No.: *B1142946*

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CAS Number: 13932-58-6 Synonyms: 1-Pyrrolidinecarboximidamide; N-Amidino-pyrrolidine; Pyrrolidine-1-carboximidamide.[1][2]

## Executive Safety Summary

**Pyrrolidine-1-carboximidamide** is a guanidine derivative.[1][2] Structurally, it consists of a pyrrolidine ring attached to a guanidine moiety.[2] This chemical class is characterized by high basicity (expected pKa ~12–13 for the conjugate acid) and potential corrosivity in its free base form.[2]

Operational Directive: Treat this compound as a Corrosive Basic Organic. It must be strictly segregated from acidic waste streams to prevent violent exothermic neutralization reactions.[1][2]

## Key Hazard Profile

Property	Characteristic	Operational Implication
Chemical Class	Guanidine Derivative	Strong organic base; potential hydrogen bond donor/acceptor.[1][2][3][4]
Primary Hazard	Corrosive / Irritant	Causes severe skin burns and eye damage (Category 1 or 2 depending on concentration/salt form).[2][5]
Reactivity	Incompatible with Acids	Reacts exothermically with strong acids.[1][2] Incompatible with strong oxidizers.[1][2]
Physical State	Solid (Salts) or Viscous Liquid (Free Base)	Hygroscopic; protect from moisture to prevent caking or hydrolysis.[1][2]

## Pre-Disposal Assessment & Segregation

Before disposal, you must characterize the specific form of the waste (Free Base vs. Salt) to determine the correct waste stream.

## Decision Matrix: Waste Categorization

- Scenario A: Free Base (Pure Substance)
  - Characteristics: Likely a viscous liquid or low-melting solid.[1][2] High pH (>12) in aqueous solution.[1][2]
  - RCRA Classification: Likely D002 (Corrosive) if pH  $\geq$  12.5.[1][2]
  - Action: Segregate into Basic Organic Waste.[1][2]
- Scenario B: Salt Form (e.g., Hydrochloride, Sulfate)

- Characteristics: Crystalline solid.[1][2] Lower pH (neutral to slightly acidic/basic depending on stoichiometry).[1][2]
- Action: Segregate into Solid Chemical Waste (Non-regulated unless mixed with solvents). [1][2]
- Scenario C: Reaction Mixture/Solution
  - Characteristics: Dissolved in organic solvent (e.g., DMF, DMSO, Methanol).
  - Action: Segregate based on the solvent's hazards (Flammable/Toxic) + Basic Corrosivity. [2]

## Step-by-Step Disposal Workflows

### Protocol 1: Solid Waste Disposal

Applicability: Expired pure salts, contaminated gloves, weighing boats, and solid spill debris.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.[1][2] Avoid glass if the waste is potentially physically unstable or if mechanical crushing is a risk.[1][2]
- Bagging: Double-bag the solid waste in clear, 4-mil polyethylene bags before placing it in the drum. This provides secondary containment.[1][2]
- Labeling:
  - Primary Label: "HAZARDOUS WASTE - SOLID."[1][2]
  - Constituents: List "**Pyrrolidine-1-carboximidamide** [Salt Form]" explicitly.
  - Hazard Checkbox: Mark "Toxic" and "Irritant."[2]
- Storage: Store in a cool, dry area away from oxidizers and acids until pickup by EHS/Waste Management.

### Protocol 2: Liquid Waste Disposal (Solutions)

Applicability: Mother liquors, reaction byproducts, and stock solutions.

CRITICAL WARNING: Do NOT pour this chemical down the drain.[1][2] Guanidine derivatives can be toxic to aquatic life and disrupt biological wastewater treatment processes.[1][2]

- pH Check: Measure the pH of the waste solution.[1][2]
  - If pH > 10: Do not mix with Acidic Waste streams.[1][2]
- Solvent Compatibility:
  - Aqueous Solutions: Collect in a carboy labeled "Basic Aqueous Waste." [2]
  - Organic Solutions: Collect in a carboy labeled "Basic Organic Waste" (e.g., Halogenated or Non-Halogenated depending on the solvent).[2]
- Neutralization (Optional - ONLY for small quantities <100mL):
  - Procedure: Slowly add dilute Hydrochloric Acid (1M HCl) or Citric Acid to the waste while stirring and cooling on an ice bath until pH is neutral (pH 6-8).
  - Result: This converts the corrosive free base into a safer guanidinium salt.[1][2]
  - Disposal: Dispose of the neutralized solution into the standard solvent waste stream.[1][2]
- Final Containerization:
  - Use HDPE or Coated Glass containers.[1][2]
  - Leave 10% headspace to allow for thermal expansion.[1][2]
  - Cap tightly.[1][2][6][7]

## Protocol 3: Spill Cleanup Procedure

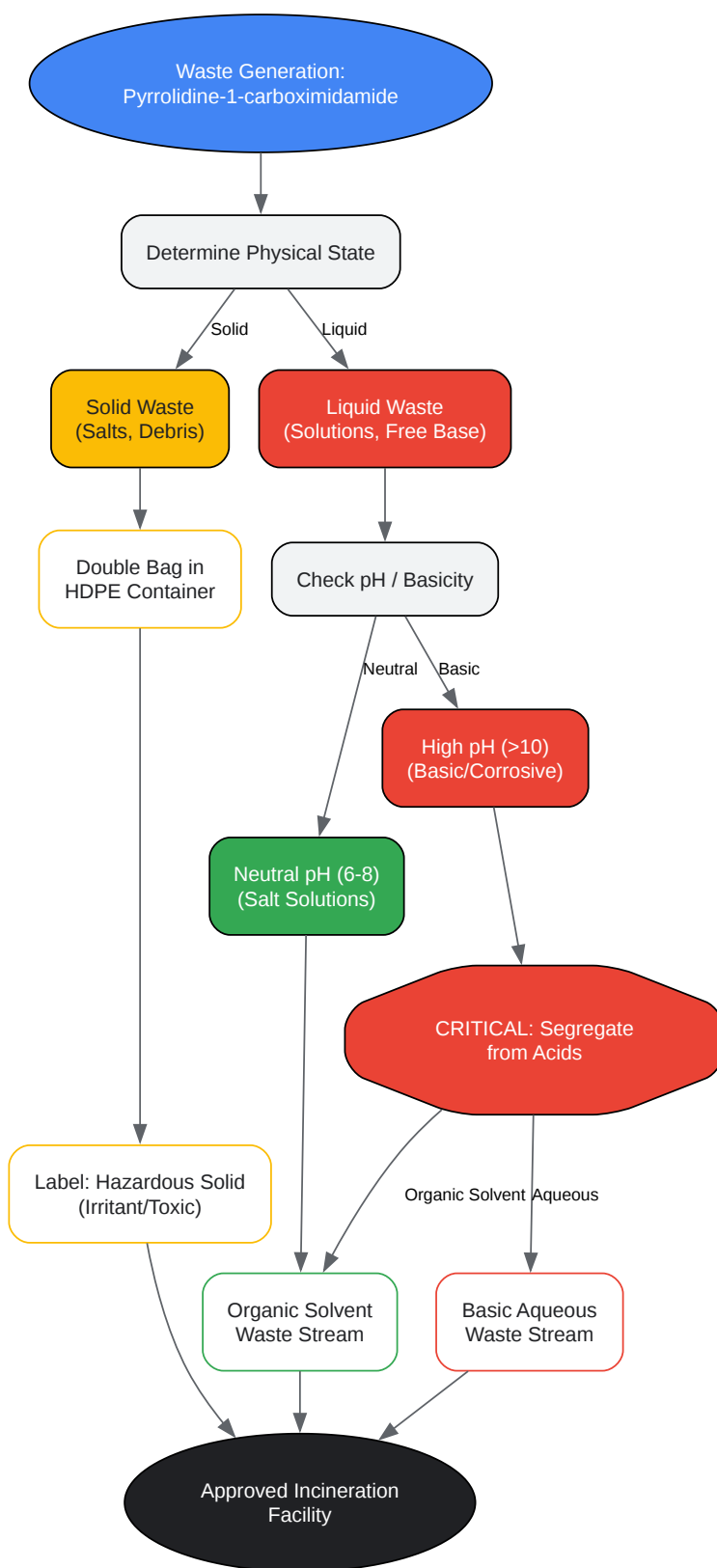
Scope: Small bench-top spills (< 50g/mL).

- PPE: Wear nitrile gloves (double gloving recommended), lab coat, and safety goggles.[2]
- Containment: Ring the spill with an inert absorbent (Vermiculite or Diatomaceous Earth).[1][2]

- Neutralization (Liquid Spills):
  - Cover the spill with a weak solid acid like Citric Acid or Sodium Bisulfate.[1][2]
  - Wait for any potential heat generation to dissipate.[1][2]
- Collection:
  - Scoop the absorbed, neutralized material into a disposable scoop.[2]
  - Place in a heavy-duty hazardous waste bag or plastic jar.[1][2]
- Surface Decontamination:
  - Wipe the surface with a soap and water solution.[1][2][6][7]
  - Perform a final wipe with water.[1][2]
  - Dispose of all wipes as solid chemical waste.[1][2]

## Visualized Disposal Logic (DOT Diagram)

The following diagram illustrates the decision logic for segregating **Pyrrolidine-1-carboximidamide** waste to ensure safety and regulatory compliance.



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Figure 1: Decision tree for the safe segregation and disposal of **Pyrrolidine-1-carboximidamide** waste streams.

## Regulatory & Compliance Reference

- RCRA (Resource Conservation and Recovery Act):
  - If the waste is an aqueous solution with  $\text{pH} \geq 12.5$ , it carries the D002 waste code (Corrosivity).[2]
  - This compound is not typically listed on the P-list or U-list (Acute Hazardous Wastes), but "Characteristic" hazards (Ignitability D001, Corrosivity D002) must be evaluated based on the solvent and concentration [1].[1][2]
- Labeling: All waste containers must be labeled with the full chemical name (no abbreviations) and the start date of accumulation.

## References

- U.S. Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes.[1][2] RCRA Orientation Manual.[1][2] Available at: [\[Link\]](#)
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